

Unveiling the Potential: A Technical Guide to 4-[(Dimethylamino)methyl]benzoic Acid

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Compound of Interest

Compound Name: 4-[(Dimethylamino)methyl]benzoic acid

Cat. No.: B103454

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Dated: December 24, 2025

Abstract

This technical guide provides a comprehensive overview of the current scientific understanding of **4-[(Dimethylamino)methyl]benzoic acid** (CAS No: 18364-71-1). Despite its availability as a chemical intermediate, publicly accessible data on the specific biological activities of this compound is notably scarce. This document synthesizes the available chemical information for **4-[(Dimethylamino)methyl]benzoic acid** and explores the potential for biological activity by examining structurally related benzoic acid derivatives with established pharmacological profiles. This guide aims to serve as a foundational resource for researchers interested in exploring the therapeutic possibilities of this molecule.

Introduction to 4-[(Dimethylamino)methyl]benzoic Acid

4-[(Dimethylamino)methyl]benzoic acid is a synthetic organic compound featuring a benzoic acid core substituted with a dimethylaminomethyl group at the para-position.^[1] Its chemical structure suggests potential for diverse chemical modifications, making it a valuable intermediate in the synthesis of more complex molecules, including pharmaceuticals.^{[1][2]}

Commercial suppliers primarily market this compound as a building block for organic synthesis.

[3][4]

Chemical and Physical Properties:

Property	Value	Source
CAS Number	18364-71-1	[2][3][4]
Molecular Formula	C ₁₀ H ₁₃ NO ₂	[1][2][3]
Molecular Weight	179.22 g/mol	[2][3]
Appearance	White to off-white solid	[1]
Solubility	Soluble in polar solvents	[1]
Boiling Point	283.8 °C at 760 mmHg	[2]

Current Status of Biological Activity Research

A thorough review of scientific literature and patent databases reveals a significant gap in the direct biological evaluation of **4-[(Dimethylamino)methyl]benzoic acid**. No peer-reviewed studies detailing its specific anticancer, antimicrobial, anti-inflammatory, or other therapeutic activities were identified. The compound is primarily cited for its role as a synthetic intermediate.[1][2] Its structure is noted to be adaptable for creating compounds with specific biological activities and for use in drug delivery systems to improve the solubility and bioavailability of active pharmaceutical ingredients.[2]

Potential Biological Activities: An Extrapolation from Structurally Related Compounds

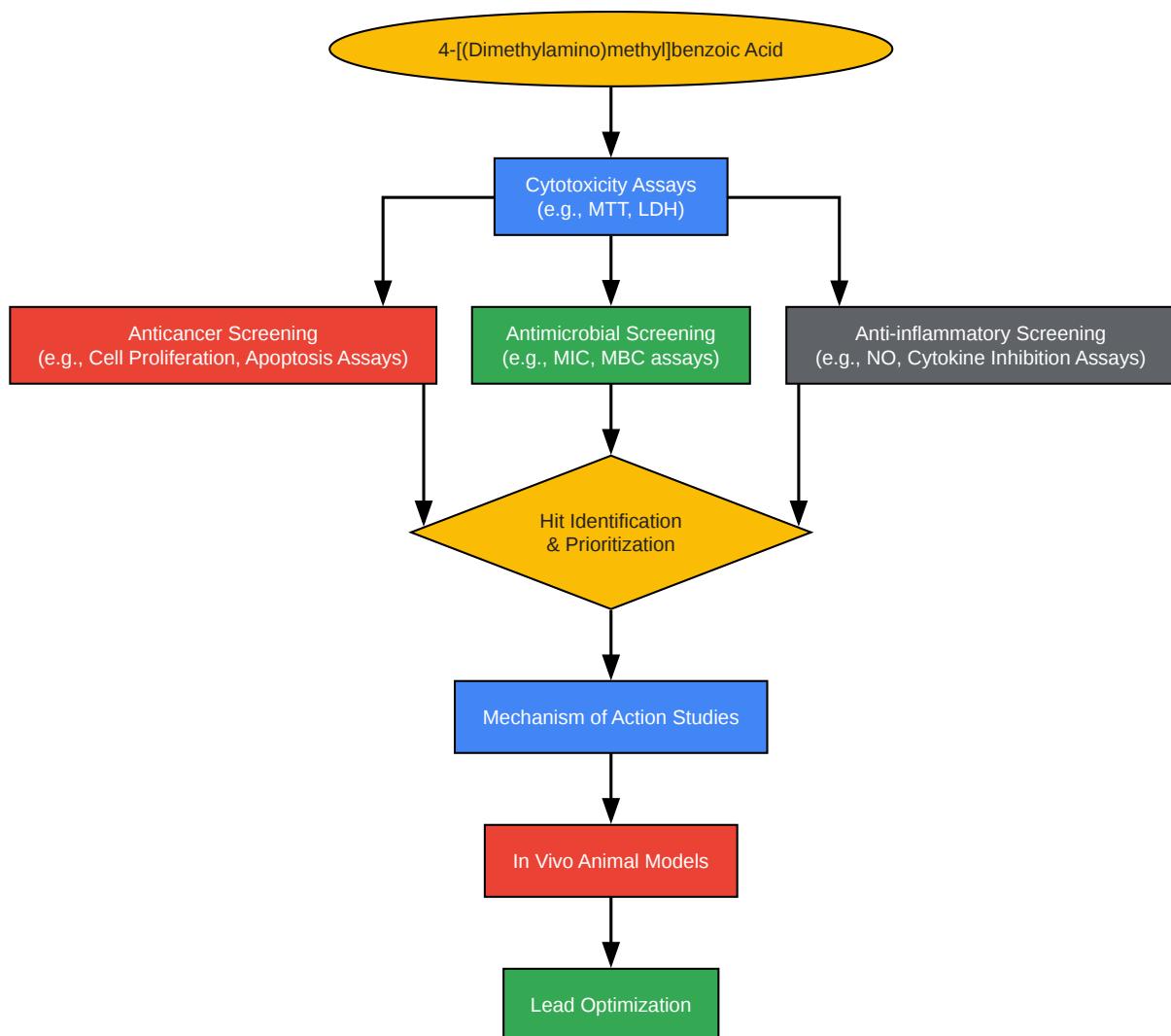
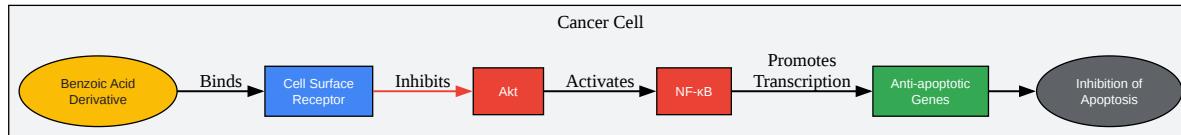
While direct evidence is lacking, the benzoic acid scaffold is a common feature in a multitude of biologically active molecules. The following sections explore potential activities of **4-[(Dimethylamino)methyl]benzoic acid** based on the established pharmacology of its structural relatives.

It is critical to emphasize that the following are speculative and require experimental validation.

Potential Anticancer Activity

Numerous benzoic acid derivatives have been investigated for their anticancer properties. For instance, certain derivatives have been shown to induce apoptosis and cell cycle arrest in various cancer cell lines. A patented compound, 4-((2-(2-(4-Methoxyphenyl)-4,5-diphenyl-1H-imidazol-1-yl)acetyl)hydrazono)methyl)benzoic acid, has demonstrated moderate anticancer activity against several tumor cell lines.^[5] Furthermore, derivatives of 4-methoxybenzoic acid have shown potential by targeting cell survival pathways like Akt/NFκB.^[6]

Hypothetical Signaling Pathway for Anticancer Activity of a Benzoic Acid Derivative



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